

Proper Disposal of (3S,5S)-Pitavastatin Calcium in a Laboratory Setting

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Compound of Interest

Compound Name: (3S,5S)-Pitavastatin Calcium

Cat. No.: B15576259

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Ensuring the safe and compliant disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. This document provides essential, step-by-step guidance for the proper disposal of **(3S,5S)-Pitavastatin Calcium**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures will help safeguard personnel, prevent environmental contamination, and ensure compliance with relevant regulations.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, consult the Safety Data Sheet (SDS) for **(3S,5S)-Pitavastatin Calcium**. Personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn at all times when handling this compound. Handle the material in a well-ventilated area, and avoid generating dust. In case of a spill, follow the cleanup procedures outlined in the SDS.

Step-by-Step Disposal Protocol

The proper disposal of **(3S,5S)-Pitavastatin Calcium** hinges on its classification as either a hazardous or non-hazardous waste, primarily determined by the Resource Conservation and Recovery Act (RCRA) in the United States. Pitavastatin is not classified as a controlled

substance by the Drug Enforcement Administration (DEA). The waste generator is responsible for making an accurate hazardous waste determination.

Step 1: Waste Determination

- RCRA Classification: Determine if the waste **(3S,5S)-Pitavastatin Calcium** is a RCRA hazardous waste. This involves assessing the following:
 - Listed Waste: **(3S,5S)-Pitavastatin Calcium** is not found on the P or U lists of acute hazardous wastes.
 - Characteristic Waste: Evaluate the waste for the four characteristics of hazardous waste:
 - Ignitability: The substance is a solid and is not flammable.
 - Corrosivity: The pH is not applicable as it is a solid.
 - Reactivity: The substance is stable under normal conditions.
 - Toxicity: A determination must be made as to whether the waste exhibits toxicity through the Toxicity Characteristic Leaching Procedure (TCLP). While harmful if swallowed, this does not automatically classify it as a RCRA toxicity characteristic waste. If the TCLP results are not available, and out of an abundance of caution, it is recommended to manage the waste as hazardous.
- Consult with Environmental Health and Safety (EHS): Your institution's EHS department is the primary resource for guidance on waste classification and disposal procedures. They can provide specific instructions based on local and state regulations.

Step 2: Segregation and Collection

Proper segregation of chemical waste is crucial to prevent dangerous reactions and ensure compliant disposal.

- Hazardous Waste Stream: If determined to be a RCRA hazardous waste, or if treating it as such as a precaution, collect the waste **(3S,5S)-Pitavastatin Calcium** in a designated, properly labeled hazardous waste container.

- The container must be compatible with the chemical, in good condition, and have a secure lid.
- Do not mix with other incompatible waste streams.
- Non-Hazardous Waste Stream: If, after a thorough determination, the waste is classified as non-hazardous, it should still be managed responsibly and not disposed of in regular trash or down the drain. Collect it in a clearly labeled container for non-hazardous pharmaceutical waste.

Step 3: Labeling and Storage

Accurate labeling is a critical compliance requirement.

- Hazardous Waste Labeling: Affix a hazardous waste label to the container as soon as the first particle of waste is added. The label should include:
 - The words "Hazardous Waste"
 - The full chemical name: "**(3S,5S)-Pitavastatin Calcium**"
 - The accumulation start date
 - The specific hazards (e.g., "Toxic")
- Storage: Store the waste container in a designated satellite accumulation area that is at or near the point of generation. The container must be kept closed except when adding waste. Ensure secondary containment is used to prevent spills from reaching drains.

Step 4: Disposal

- Contact a Licensed Hazardous Waste Contractor: Arrange for the pickup and disposal of the waste through your institution's approved hazardous waste management vendor. This is the recommended method for both hazardous and, as a best practice, non-hazardous pharmaceutical waste.
- Incineration: High-temperature incineration is the preferred method for the destruction of pharmaceutical waste, as it prevents the active compounds from entering the environment.

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- Documentation: Retain all records related to the waste determination, labeling, and disposal for the period required by your institution and regulatory agencies.

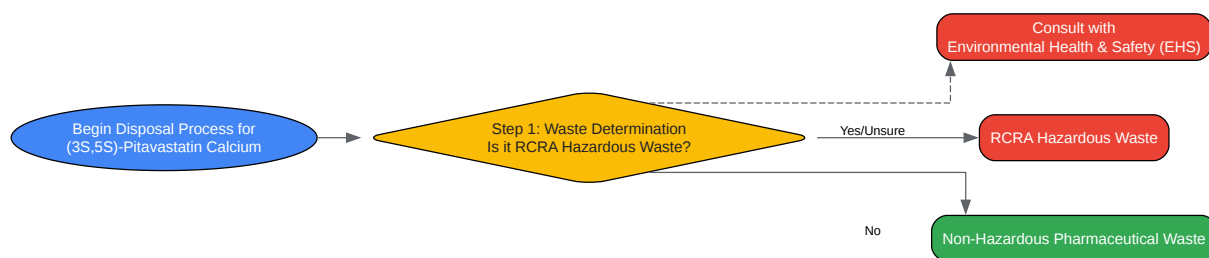
Quantitative Data Summary

For laboratory-scale waste, quantitative data primarily pertains to the characterization of the waste stream. The following table summarizes the key information for the disposal of **(3S,5S)-Pitavastatin Calcium**.

Parameter	Value/Information	Source
Chemical Name	(3S,5S)-Pitavastatin Calcium	N/A
CAS Number	147526-32-7	N/A
DEA Schedule	Not a controlled substance	DailyMed
RCRA Hazardous Waste?	Generator must determine. Not P- or U-listed. Unlikely to be ignitable, corrosive, or reactive. Toxicity determination may be required.	EPA, SDS
Recommended Disposal	Incineration via a licensed hazardous waste contractor	SDS, EPA Guidance
Prohibited Disposal	Do not dispose of in household garbage or pour down the drain.	Cayman Chemical SDS

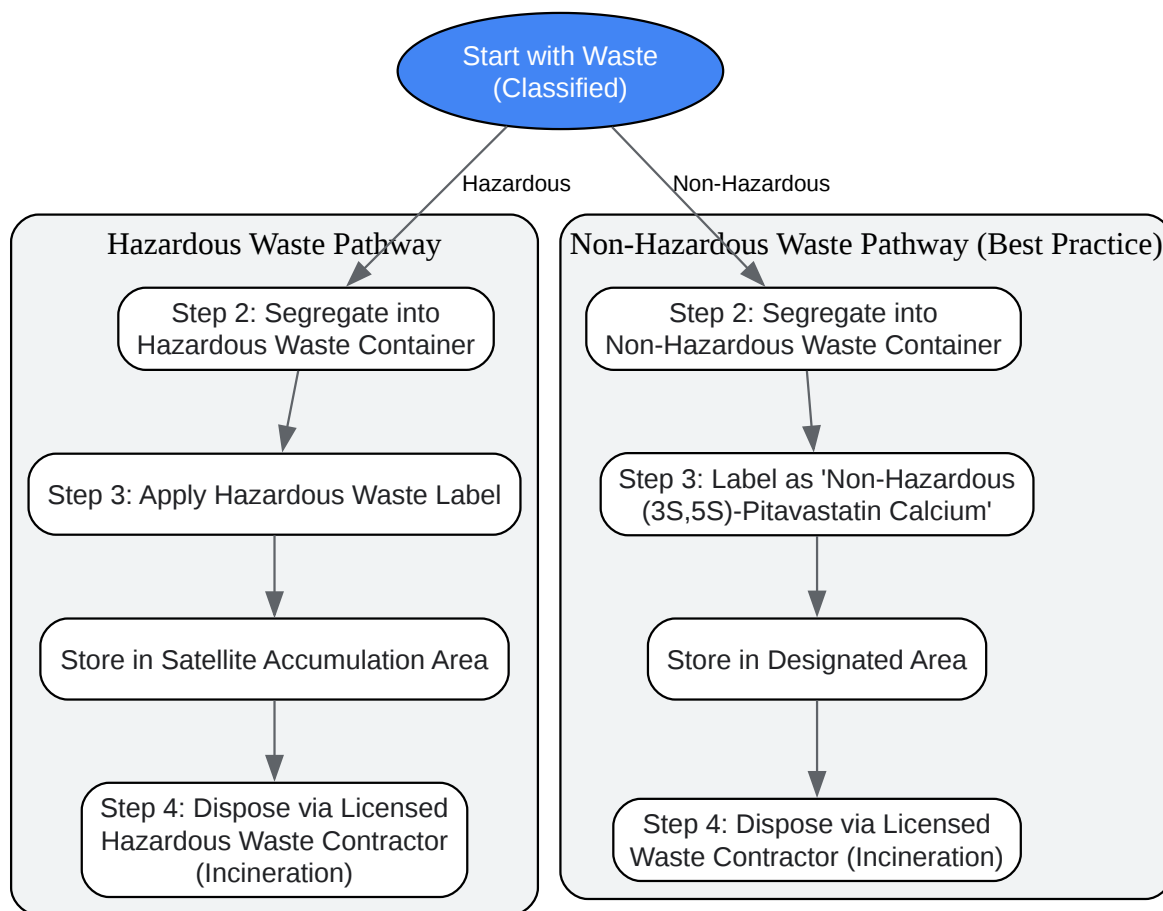
Disposal Workflow Diagrams

The following diagrams, generated using Graphviz (DOT language), illustrate the decision-making process and the procedural workflow for the proper disposal of **(3S,5S)-Pitavastatin Calcium**.



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Caption: Decision-making process for classifying **(3S,5S)-Pitavastatin Calcium** waste.



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Caption: Procedural workflow for the disposal of **(3S,5S)-Pitavastatin Calcium**.

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References

- 1. [selleckchem.com](https://www.selleckchem.com) [selleckchem.com]

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